

Application of (R)-Norfluoxetine-d5 in Therapeutic Drug Monitoring of Fluoxetine

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Compound of Interest

Compound Name: (R)-Norfluoxetine-d5

Cat. No.: B565245

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

(R)-Norfluoxetine-d5 is a deuterated stable isotope-labeled internal standard used in the quantitative analysis of norfluoxetine, the primary active metabolite of the antidepressant drug fluoxetine. Its application is critical in therapeutic drug monitoring (TDM) to ensure patient safety and optimize treatment efficacy. The use of a stable isotope-labeled internal standard is the gold standard in quantitative mass spectrometry-based bioanalysis, as it helps to correct for variability in sample preparation and matrix effects, thereby improving the accuracy and precision of the results.^{[1][2][3][4]}

Therapeutic drug monitoring of fluoxetine and its metabolite is essential due to the significant interindividual variability in patient pharmacokinetics, potential drug-drug interactions, and the need to maintain concentrations within the therapeutic window to avoid adverse effects or lack of efficacy.^{[5][6]} Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is a highly sensitive and selective method for the simultaneous quantification of fluoxetine and norfluoxetine in biological matrices.^{[6][7][8][9]}

Quantitative Data Summary

The following tables summarize quantitative data from various validated LC-MS/MS methods for the analysis of fluoxetine and norfluoxetine in human plasma. These methods commonly employ a deuterated internal standard, such as **(R)-Norfluoxetine-d5** or a related analogue like Fluoxetine-d5.

Table 1: Linearity and Sensitivity of LC-MS/MS Methods

Analyte	Matrix	Linearity Range (ng/mL)	LLOQ (ng/mL)	Reference
Fluoxetine	Human Plasma	0.05 - 20	0.05	[8]
Norfluoxetine	Human Plasma	0.05 - 20	0.05	[8]
Fluoxetine	Human Plasma	0.27 - 22	0.27	[7]
Norfluoxetine	Human Plasma	0.27 - 22	0.27	[7]
Fluoxetine	Human Plasma	10 - 800	10	[10]
Norfluoxetine	Human Plasma	10 - 800	10	[10]
Fluoxetine	Dried Blood Spots	10 - 750	10	[11]
Norfluoxetine	Dried Blood Spots	10 - 750	10	[11]
Fluoxetine	Human Plasma	8 - 200	8	[12]
Norfluoxetine	Human Plasma	8 - 200	8	[12]

Table 2: Precision and Accuracy of LC-MS/MS Methods

Analyte	Matrix	Intra-assay Precision (%CV)	Inter-assay Precision (%CV)	Accuracy (%Bias or %Recovery)	Reference
Fluoxetine	Human Plasma	< 15	< 15	< ± 15	[8]
Norfluoxetine	Human Plasma	< 15	< 15	< ± 15	[8]
Fluoxetine	Dried Blood Spots	3.13 - 9.61	Not Reported	97.98 - 110.44	[11]
Norfluoxetine	Dried Blood Spots	3.54 - 7.99	Not Reported	100.25 - 105.8	[11]
Fluoxetine	Human Plasma	1.7 - 6.7	1.9 - 10.2	88.4 - 112.2	[10]
Norfluoxetine	Human Plasma	3.5 - 14.9	2.3 - 14.8	89.2 - 109.5	[10]

Experimental Protocols

The following is a representative protocol for the quantification of fluoxetine and norfluoxetine in human plasma using LC-MS/MS with **(R)-Norfluoxetine-d5** as an internal standard. This protocol is a synthesis of methodologies reported in the literature.[\[7\]](#)[\[8\]](#)

Materials and Reagents

- Fluoxetine hydrochloride reference standard
- Norfluoxetine hydrochloride reference standard
- **(R)-Norfluoxetine-d5** internal standard
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)

- Formic acid (LC-MS grade)
- Ammonium formate
- Water (deionized, 18 MΩ·cm)
- Human plasma (drug-free)
- Methyl tert-butyl ether (MTBE)

Instrumentation

- Liquid chromatograph (e.g., Shimadzu, Waters)
- Tandem mass spectrometer with an electrospray ionization (ESI) source (e.g., SCIEX, Thermo Fisher)
- Analytical column: C18 or Biphenyl column (e.g., Kinetex 2.6 μm Biphenyl, 100 x 2.1 mm)[9]

Standard Solution Preparation

- Stock Solutions (1 mg/mL): Prepare individual stock solutions of fluoxetine, norfluoxetine, and **(R)-Norfluoxetine-d5** in methanol.
- Working Solutions: Prepare serial dilutions of the fluoxetine and norfluoxetine stock solutions in methanol:water (50:50, v/v) to create calibration standards and quality control (QC) samples.
- Internal Standard Working Solution (e.g., 100 ng/mL): Dilute the **(R)-Norfluoxetine-d5** stock solution in methanol:water (50:50, v/v).

Sample Preparation (Supported Liquid Extraction)

- To 100 μL of human plasma, add 10 μL of the internal standard working solution (**(R)-Norfluoxetine-d5**).
- Vortex briefly to mix.
- Load the sample onto a supported liquid extraction (SLE) plate.

- Allow the sample to absorb for 5 minutes.
- Add 1 mL of methyl tert-butyl ether (MTBE) and allow it to elute by gravity for 5 minutes.
- Collect the eluate and evaporate to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of mobile phase A.
- Vortex and transfer to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Conditions

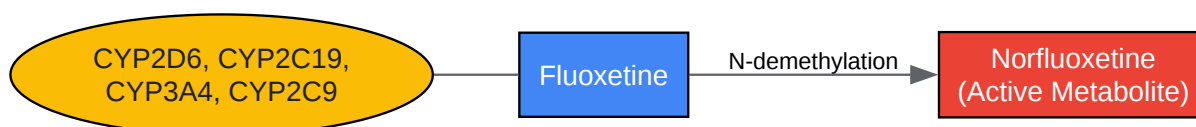
- Mobile Phase A: 5 mM Ammonium Formate + 0.1% Formic Acid in Water
- Mobile Phase B: 5 mM Ammonium Formate + 0.1% Formic Acid in Methanol/Acetonitrile (50:50, v/v)
- Flow Rate: 0.4 mL/min
- Injection Volume: 2 µL
- Column Temperature: 40°C
- Gradient Elution:
 - 0.00 min: 30% B
 - 3.00 min: 50% B
 - 5.00 min: 100% B
 - 7.00 min: 100% B
 - 7.10 min: 10% B
 - 9.50 min: 10% B
- Ionization Mode: Positive Electrospray Ionization (ESI+)

- Multiple Reaction Monitoring (MRM) Transitions:
 - Fluoxetine: m/z 310 $\rightarrow$ 44
 - Norfluoxetine: m/z 296 $\rightarrow$ 134
 - **(R)-Norfluoxetine-d5**: m/z 301 $\rightarrow$ 139 (example, exact mass may vary based on deuteration pattern)

Data Analysis

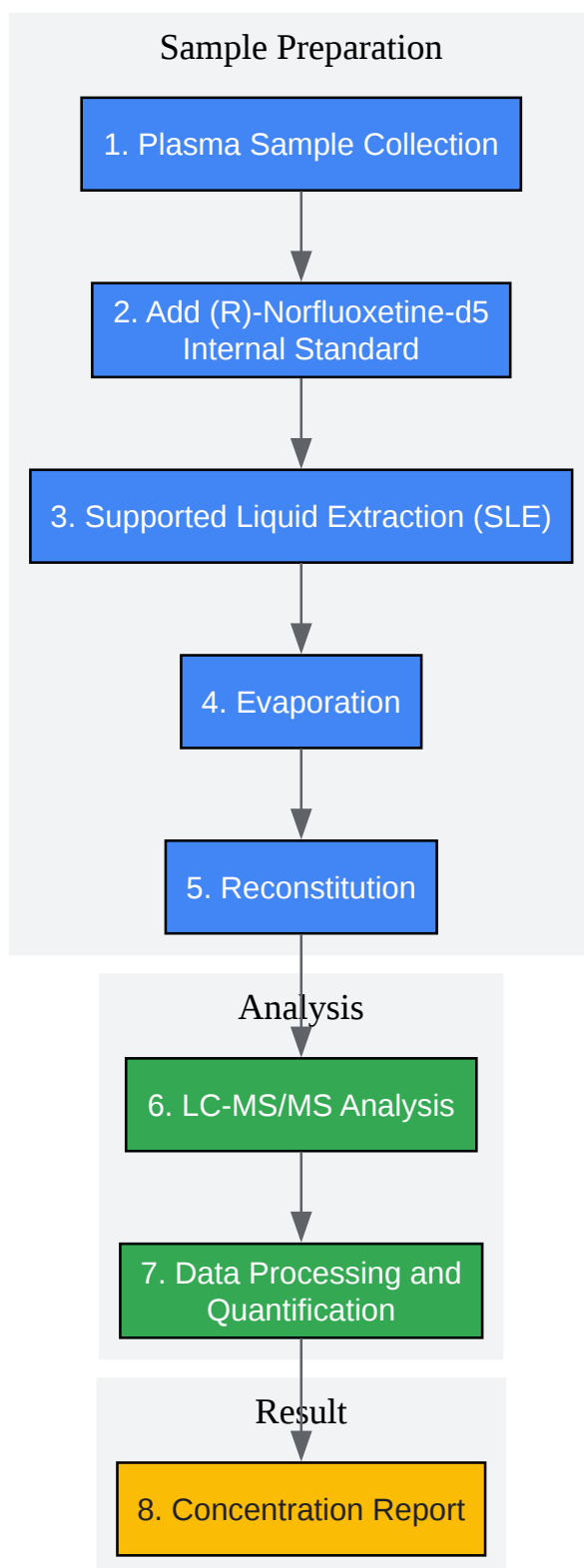
- Quantify fluoxetine and norfluoxetine by calculating the peak area ratio of the analyte to the internal standard (**(R)-Norfluoxetine-d5**).
- Construct a calibration curve by plotting the peak area ratios against the concentration of the calibration standards.
- Determine the concentrations of the unknown samples and QCs from the calibration curve using a weighted ($1/x^2$) linear regression.

Diagrams



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Caption: Metabolic pathway of Fluoxetine to Norfluoxetine.



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Caption: Experimental workflow for TDM of Fluoxetine.

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